

Application Notes and Protocols: Tartrazine Staining for Histological Studies

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the use of **Tartrazine**, a synthetic lemon-yellow azo dye, in various histological staining procedures. **Tartrazine** is commonly employed as a counterstain, providing a yellow background that contrasts with other stains, thereby aiding in the visualization of specific tissue components.[1][2] It is often used as a safer alternative to picric acid-based stains.

Principle of Tartrazine Staining

Tartrazine is an anionic dye that binds to positively charged tissue components, such as cytoplasm and connective tissue fibers. In the context of counterstaining, it is typically used after a primary stain to provide color to the background, making the primary stain's target structures more distinct. For instance, in the Brown-Hopps Modified Gram Stain, **Tartrazine** provides a yellow background against which Gram-positive (blue) and Gram-negative (red) bacteria can be easily identified.[3] In Lendrum's Phloxine-**Tartrazine** method, it acts as a differentiating agent and counterstain, replacing Phloxine in less acidic components and staining them yellow, while more strongly acidophilic structures like viral inclusion bodies or Paneth cell granules retain the red Phloxine stain.[4][5][6]

Key Applications

General Counterstain: Provides a yellow background for various staining methods.[1][2]



- Gram Staining: Used as a counterstain in the Brown-Hopps modified Gram stain for the visualization of bacteria in tissue sections.[2][3]
- Viral Inclusion Bodies and Paneth Cell Granules: Employed in Lendrum's Phloxine-Tartrazine method to stain acidophilic inclusion bodies and Paneth cell granules red against a yellow background.[4][5][6]
- Tissue Clearing (Experimental): Recent research has explored the use of high concentrations of **Tartrazine** to render biological tissues transparent for in vivo imaging, although this application is still under investigation and debate.[7][8][9][10][11][12]

Quantitative Data Summary

The following tables summarize the key quantitative parameters for the preparation of **Tartrazine** staining solutions as cited in various protocols.

Table 1: Tartrazine Solution Preparation

Solution Name	Tartrazine Concentration	Solvent	Additional Components	Primary Application
Tartrazine Stain, Aqueous	1.5% (w/v)	Distilled Water	None	Brown-Hopps Modified Gram Stain
Lendrum's Tartrazine	Saturated Solution	2-Ethoxyethanol (Cellosolve)	None	Lendrum's Phloxine- Tartrazine Method

Experimental Protocols

Protocol 1: Brown-Hopps Modified Gram Stain with Tartrazine Counterstain

This method is a modification of the original Gram stain technique for the demonstration of Gram-positive and Gram-negative bacteria in tissue sections.[2][3]



Materials:

- Xylene
- Ethanol (100% and 95%)
- Distilled water
- Crystal Violet Stain (1%, aqueous)
- Gram's Iodine
- Acetone
- Basic Fuchsin Stain (0.25%, aqueous)
- · Gallego Solution
- Tartrazine Stain (1.5%, aqueous)
- Acetone-Xylene (1:1)
- Mounting medium

Procedure:

- Deparaffinize and rehydrate formalin-fixed, paraffin-embedded tissue sections through xylene and graded alcohols to distilled water.[3]
- Stain in Crystal Violet solution for 2 minutes.[2][3]
- Rinse well in distilled water.[2][3]
- Mordant in Gram's Iodine for 5 minutes.[2][3]
- Rinse well in distilled water.[2][3]
- Decolorize with Acetone until the blue color ceases to run.[2][3]



- Quickly rinse in running tap water.[2][3]
- Counterstain with Basic Fuchsin for 5 minutes.[2][3]
- Rinse well in running tap water.[2][3]
- Differentiate in Gallego Solution for 5 minutes.[2][3]
- Rinse in running tap water.[2][3]
- Counterstain with 1.5% agueous Tartrazine solution for 1 minute.[2][3]
- Rinse well in running tap water.[2][3]
- Briefly dip in Acetone (1-2 quick dips).[2][3]
- Dip in Acetone-Xylene (1:1) for 5 dips.[2][3]
- Dehydrate in absolute alcohol, clear in xylene, and mount with a resinous mounting medium.
 [2][3]

Expected Results:

- Gram-positive bacteria: Blue[3]
- Gram-negative bacteria: Red[3]
- Nuclei: Red[3]
- Background: Yellow[3]

Protocol 2: Lendrum's Phloxine-Tartrazine Method for Viral Inclusions and Paneth Cells

This method is effective for demonstrating acidophilic viral inclusion bodies and Paneth cell granules.[4][5]

Materials:



- Mayer's hemalum
- Phloxine B solution (0.5% Phloxine B, 0.5% Calcium chloride in 100 mL distilled water)[4]
- Saturated Tartrazine solution in 2-Ethoxyethanol (Cellosolve)[4]
- Absolute ethanol
- Xylene
- · Resinous mounting medium

Procedure:

- Deparaffinize and rehydrate tissue sections to water.[4]
- Stain nuclei with Mayer's hemalum.[4]
- Wash in tap water for 5 minutes to blue the nuclei.[4]
- Stain in Phloxine B solution for 20 minutes.[4]
- Rinse in tap water and blot to remove excess water.[4]
- Differentiate and counterstain in a saturated solution of **Tartrazine** in cellosolve until
 inclusion bodies are red and the background is yellow. This step requires microscopic
 control.[4][5]
- Rinse thoroughly but briefly with absolute ethanol.[4]
- Clear with xylene and mount with a resinous medium.[4]

Expected Results:

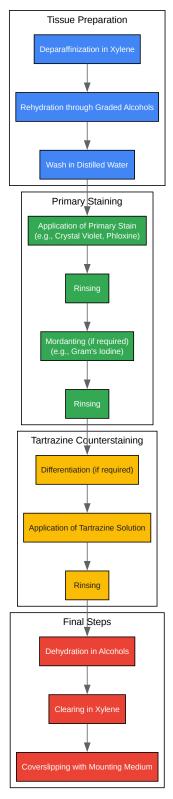
- Nuclei: Blue[5]
- Acidophil virus inclusion bodies: Red[4]
- Paneth cell granules: Red[4][5]



• Background: Yellow[4][5]

Diagrams

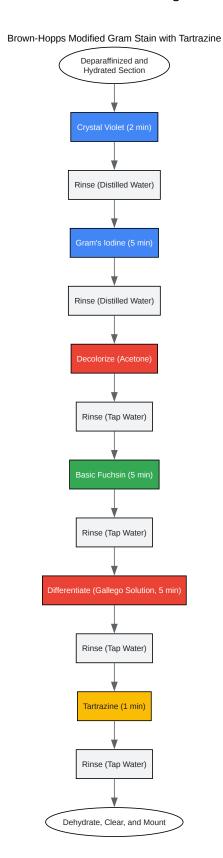






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Caption: General workflow for **Tartrazine** counterstaining in histological preparations.





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Caption: Step-by-step workflow for the Brown-Hopps staining method.

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